

In-Depth Technical Guide: 1-(2-Methoxyphenyl)azo-2-naphthol-d3

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Compound of Interest

Compound Name: 1-(2-Methoxyphenyl)azo-2-naphthol-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(2-Methoxyphenyl)azo-2-naphthol-d3**, a deuterated analog of the azo dye Sudan Red G. The inclusion of deuterium isotopes offers a valuable tool for various analytical and research applications, particularly in metabolic studies and as an internal standard.

Core Quantitative Data

The key physicochemical properties of 1-(2-Methoxyphenyl)azo-2-naphthol and its deuterated form are summarized below. The primary difference lies in the molecular weight, which is increased by the substitution of three hydrogen atoms with deuterium atoms in the methoxy group.

Property	1-(2-Methoxyphenyl)azo-2-naphthol	1-(2-Methoxyphenyl)azo-2-naphthol-d3
Molecular Formula	C ₁₇ H ₁₄ N ₂ O ₂	C ₁₇ H ₁₁ D ₃ N ₂ O ₂
Molecular Weight (g/mol)	278.3053[1]	281.32[2][3]
Deuterium Atomic Weight (Da)	N/A	2.014[4]

Synthesis and Experimental Protocols

The synthesis of 1-(2-Methoxyphenyl)azo-2-naphthol and its deuterated analog typically involves a diazo coupling reaction. Below is a generalized experimental protocol for the synthesis of the non-deuterated compound, which can be adapted for the deuterated version by using a deuterated precursor.

Azo Coupling Reaction Protocol:

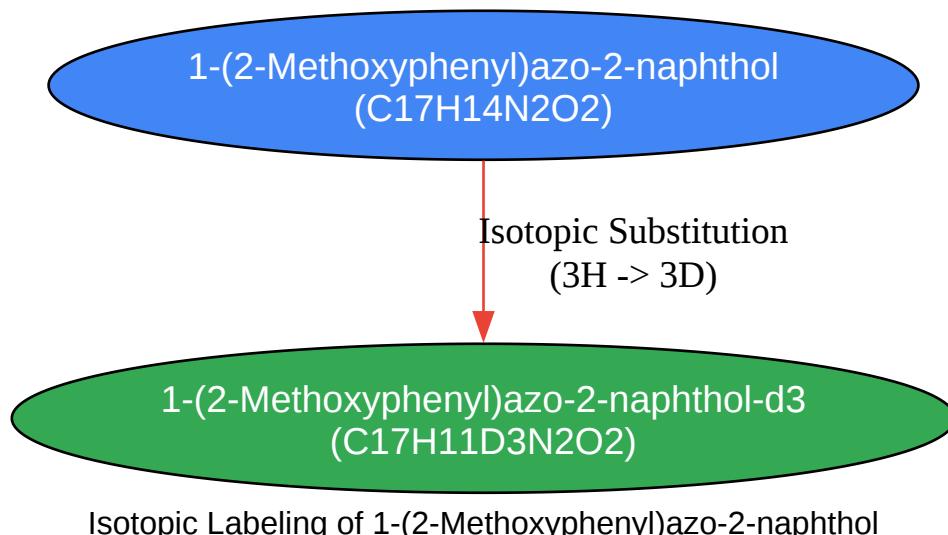
- **Diazotization of 2-Methoxyaniline:**
 - Dissolve 2-methoxyaniline in a solution of hydrochloric acid and water, and cool the mixture to 0-5 °C in an ice bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the 2-methoxyaniline solution. Maintain the temperature below 5 °C to ensure the stability of the resulting diazonium salt.
 - Stir the mixture for approximately 30 minutes after the addition is complete to ensure full diazotization.
- **Coupling with 2-Naphthol:**
 - In a separate vessel, dissolve 2-naphthol in an aqueous sodium hydroxide solution. This will form the sodium salt of 2-naphthol, which is more reactive.
 - Cool the 2-naphthol solution to 0-5 °C.
 - Slowly add the previously prepared diazonium salt solution to the 2-naphthol solution. A colored precipitate of 1-(2-Methoxyphenyl)azo-2-naphthol should form immediately.
 - Continue stirring the reaction mixture in the ice bath for 1-2 hours to ensure the completion of the coupling reaction.
- **Isolation and Purification:**
 - Filter the crude product using vacuum filtration and wash it with cold water to remove any unreacted salts.

- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or acetic acid, to obtain the final product with high purity.

To synthesize **1-(2-Methoxyphenyl)azo-2-naphthol-d3**, one would start with 2-(trideuteriomethoxy)aniline in the diazotization step.

Logical Relationship: Isotopic Labeling

The relationship between the standard compound and its deuterated analog is fundamental to its application. The following diagram illustrates this simple but crucial relationship.

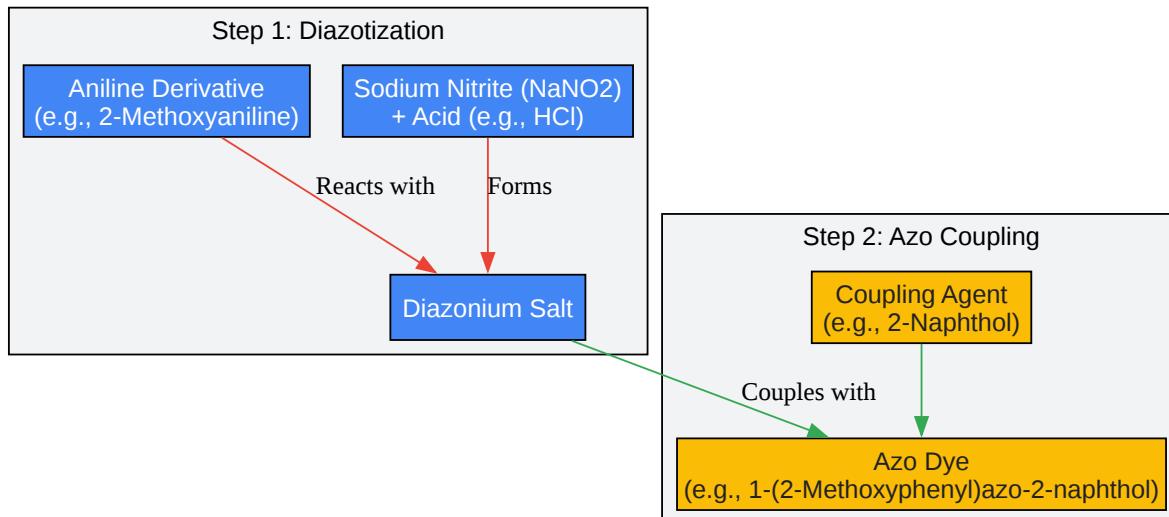


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Caption: Relationship between the non-deuterated and deuterated forms.

Experimental Workflow: Azo Dye Synthesis

The synthesis of azo dyes like 1-(2-Methoxyphenyl)azo-2-naphthol follows a well-established two-step process. The diagram below outlines the general workflow.



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Caption: General workflow for the synthesis of azo dyes.

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References

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[<https://www.benchchem.com/product/b12394262#1-2-methoxyphenyl-azo-2-naphthol-d3-molecular-weight>]

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